

4-Methoxy-3-methylphenylacetone safety and handling

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: 4-Methoxy-3-methylphenylacetone

Cat. No.: B097848

[Get Quote](#)

An In-Depth Technical Guide to the Safety and Handling of **4-Methoxy-3-methylphenylacetone** and Its Structural Analogs

Disclaimer: Specific safety and toxicological data for **4-Methoxy-3-methylphenylacetone** are not extensively available in published literature and safety data sheets. This guide has been developed by leveraging data from the closely related structural analog, 4-Methoxyphenylacetone (CAS 122-84-9), also known as 1-(p-Methoxyphenyl)-2-propanone or 4-Methoxybenzyl methyl ketone.^{[1][2][3]} The structural similarity suggests that their safety and handling precautions will be comparable. However, it is imperative for researchers and scientists to apply prudent laboratory practices and conduct a thorough risk assessment before use.

This guide provides a comprehensive overview of the known hazards, safe handling procedures, and emergency responses related to 4-Methoxyphenylacetone, intended to serve as a foundational safety document for laboratory personnel working with this and structurally similar aromatic ketones.

Chemical and Physical Properties

A thorough understanding of a substance's physical and chemical properties is fundamental to its safe handling and storage. The properties of 4-Methoxyphenylacetone are summarized in the table below. This compound is a liquid at room temperature and has a relatively high flash point, though it is still considered combustible.^{[1][2][4]}

Property	Value	Source
Chemical Formula	C10H12O2	[1] [2]
Molecular Weight	164.2 g/mol	[1] [2]
Appearance	Yellow Liquid	[1] [5]
Odor	Aromatic	[1] [5]
Boiling Point	266 - 268 °C (510.8 - 514.4 °F)	[1]
Flash Point	135 °C (275 °F)	[1]
Density	1.067 g/cm ³	[1]
Water Solubility	No information available	[1]
log Pow (Octanol/Water Partition Coefficient)	1.55	[1]

Hazard Identification and GHS Classification

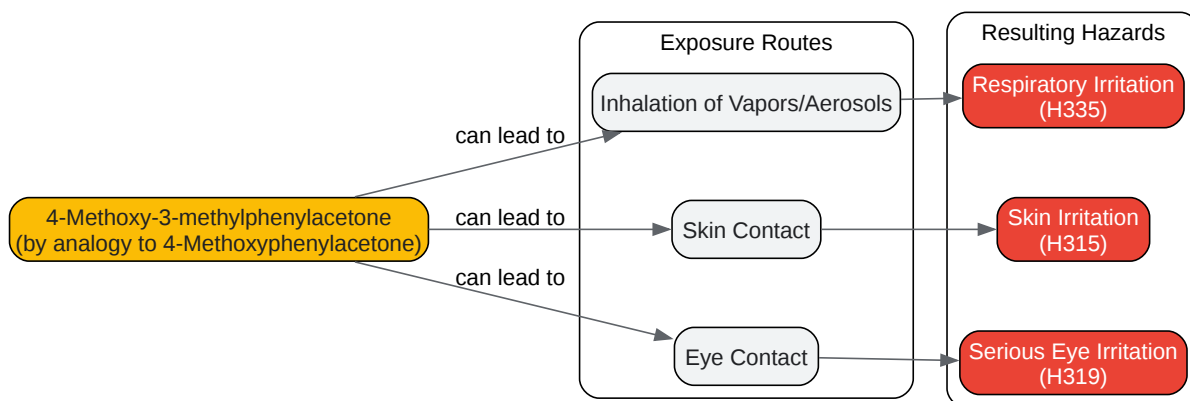
Based on available data for 4-Methoxyphenylacetone, this chemical is classified as causing skin irritation, serious eye irritation, and may cause respiratory irritation.[\[2\]](#) It is crucial to handle this substance with appropriate personal protective equipment to avoid exposure.

GHS Hazard Statements:

- H315: Causes skin irritation.[\[2\]](#)
- H319: Causes serious eye irritation.[\[2\]](#)
- H335: May cause respiratory irritation.[\[2\]](#)

Precautionary Statements: A comprehensive list of precautionary statements can be found in the safety data sheet for 4-Methoxyphenylacetone.[\[2\]](#) Key precautions include avoiding breathing fumes, washing skin thoroughly after handling, and using only in a well-ventilated area.[\[2\]](#)

Hazard Relationship Diagram



[Click to download full resolution via product page](#)

Caption: Logical relationship of exposure routes to resulting hazards.

Toxicological Profile

The toxicological properties of **4-Methoxy-3-methylphenylacetone** have not been fully investigated. The available data for 4-Methoxyphenylacetone indicates a moderate acute oral toxicity in rats.^[1]

Metric	Value	Species	Source
LD50 Oral	3330 mg/kg	Rat	^[1]
LD50 Dermal	>5 g/kg	Rabbit	^[1]

There is no data available to indicate that the substance is a germ cell mutagen or carcinogen.^[1]

Safe Handling and Storage Protocols

Adherence to strict laboratory protocols is essential to minimize the risk of exposure and ensure a safe working environment.

Engineering Controls

- Work with this chemical should be conducted in a well-ventilated laboratory.
- The use of a chemical fume hood is strongly recommended, especially when heating the substance or when there is a potential for aerosol generation.

Personal Protective Equipment (PPE)

- Eye and Face Protection: Wear chemical safety goggles or a face shield that conforms to EN166 (EU) or NIOSH (US) standards.[\[6\]](#)
- Skin Protection:
 - Wear a laboratory coat and ensure it is kept clean.
 - Chemical-resistant gloves are mandatory. Given that this is a ketone, suitable glove materials include Butyl or Viton.[\[7\]](#)[\[8\]](#) Nitrile gloves may offer splash protection but should be changed immediately upon contamination. Always inspect gloves for signs of degradation or puncture before use.
- Respiratory Protection: If working outside of a fume hood or if ventilation is inadequate, a NIOSH-approved respirator with an organic vapor cartridge is recommended.[\[6\]](#)

Hygiene Practices

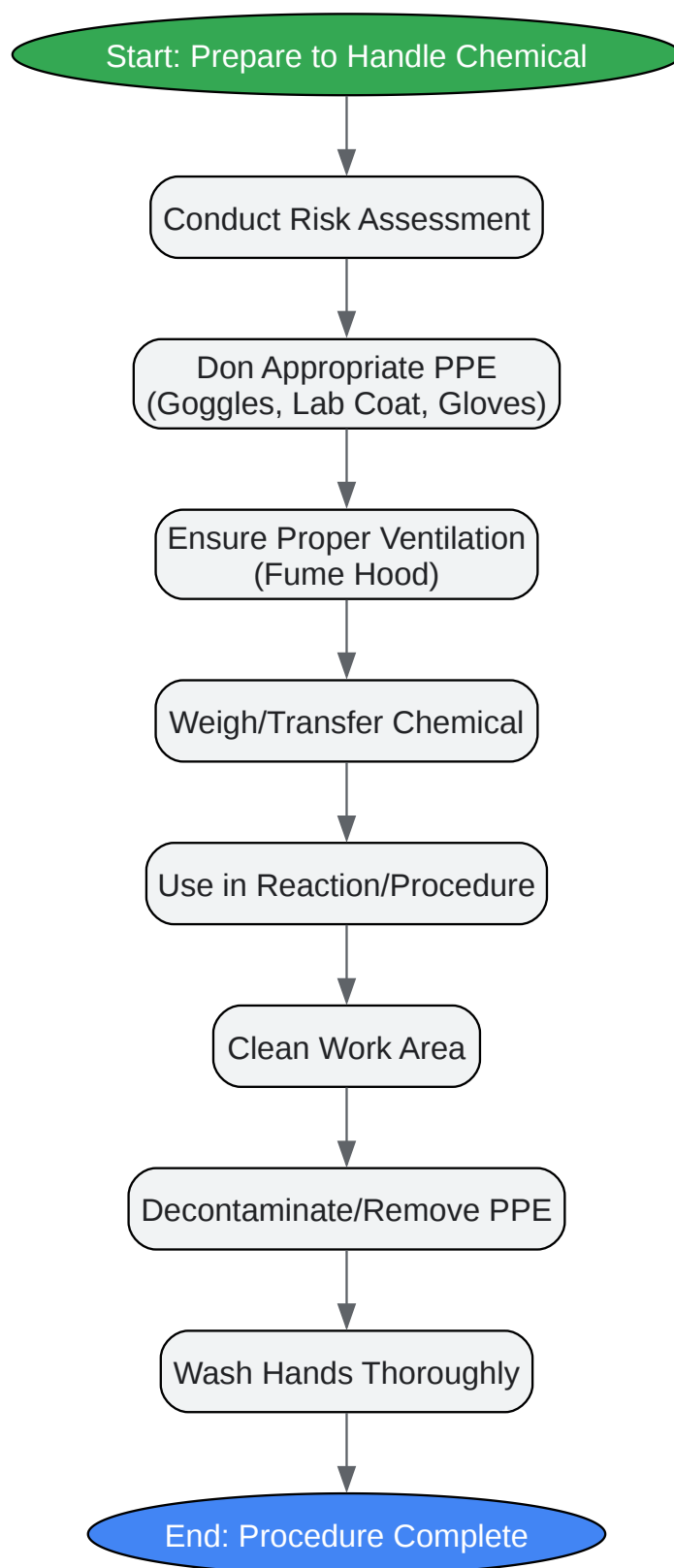
- Wash hands thoroughly with soap and water after handling the chemical and before leaving the laboratory.[\[2\]](#)
- Do not eat, drink, or smoke in areas where this chemical is handled or stored.
- Remove any contaminated clothing immediately and wash it before reuse.[\[2\]](#)

Storage

- Store in a tightly closed container in a cool, dry, and well-ventilated area.[\[5\]](#)

- Keep away from incompatible materials such as strong oxidizing agents and strong bases.[\[1\]](#)
[\[9\]](#)
- Protect from heat and direct sunlight.

Safe Handling Workflow



[Click to download full resolution via product page](#)

Caption: A typical workflow for the safe handling of laboratory chemicals.

Emergency Procedures

In the event of an accidental exposure or spill, prompt and appropriate action is critical.

First Aid Measures

- **Inhalation:** If vapors are inhaled, move the person to fresh air. If breathing is difficult, administer oxygen. Seek medical attention if symptoms persist.[\[2\]](#)
- **Skin Contact:** Immediately flush the affected area with plenty of water for at least 15 minutes while removing contaminated clothing. If skin irritation occurs, seek medical advice.[\[2\]](#)
- **Eye Contact:** Immediately flush eyes with copious amounts of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.[\[2\]](#)
- **Ingestion:** Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.[\[2\]](#)

Accidental Release Measures

- **Small Spills:**
 - Ensure adequate ventilation and wear appropriate PPE.
 - Absorb the spill with an inert material such as vermiculite, sand, or earth.[\[10\]](#)
 - Collect the absorbed material and place it into a suitable, labeled container for chemical waste disposal.[\[1\]](#)[\[5\]](#)
 - Clean the spill area thoroughly with a suitable solvent and then with soap and water.
- **Large Spills:**
 - Evacuate the area immediately.
 - Prevent the spill from entering drains or waterways.
 - Contact your institution's environmental health and safety department for assistance.

Fire-Fighting Measures

- Suitable Extinguishing Media: Use water spray, carbon dioxide (CO₂), dry chemical powder, or alcohol-resistant foam.[4]
- Specific Hazards: The substance is combustible.[11] Upon combustion, it may produce hazardous decomposition products including carbon monoxide and carbon dioxide.[1][9]
- Protective Equipment: Firefighters should wear self-contained breathing apparatus (SCBA) and full protective gear.[10]

Disposal Considerations

All chemical waste, including unused product and contaminated materials, must be disposed of in accordance with local, state, and federal regulations. Contact your institution's environmental health and safety office for specific guidance on the disposal of this chemical. Do not dispose of it down the drain.[2]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. fishersci.com [fishersci.com]
- 2. sds.metasci.ca [sds.metasci.ca]
- 3. caymanchem.com [caymanchem.com]
- 4. cdn.caymanchem.com [cdn.caymanchem.com]
- 5. fishersci.be [fishersci.be]
- 6. echemi.com [echemi.com]
- 7. Personal Protective Equipment | Safety | Physical Facilities | Miami University [miamioh.edu]
- 8. ehs.utk.edu [ehs.utk.edu]

- 9. 4-Methoxyphenylacetone(122-84-9)MSDS Melting Point Boiling Density Storage Transport [m.chemicalbook.com]
- 10. pim-resources.coleparmer.com [pim-resources.coleparmer.com]
- 11. sigmaaldrich.com [sigmaaldrich.com]
- To cite this document: BenchChem. [4-Methoxy-3-methylphenylacetone safety and handling]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b097848#4-methoxy-3-methylphenylacetone-safety-and-handling]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com